

# An In-depth Technical Guide to Diethylammonium Bromide

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## Compound of Interest

Compound Name: *Diethylammonium bromide*

Cat. No.: *B7801147*

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This guide provides a comprehensive overview of the physicochemical properties of **diethylammonium bromide**, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Data

The fundamental molecular properties of **diethylammonium bromide** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C4H12BrN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	154.05 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	diethylazanium;bromide	<a href="#">[1]</a>
CAS Number	6274-12-0	<a href="#">[4]</a>

## Experimental Protocols

### Synthesis of **Diethylammonium Bromide**

A standard laboratory synthesis of **diethylammonium bromide** involves the acid-base reaction between diethylamine and hydrobromic acid.

**Materials:**

- Diethylamine (C<sub>4</sub>H<sub>11</sub>N)
- Hydrobromic acid (HBr, typically 48% aqueous solution)
- Anhydrous diethyl ether
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Büchner funnel and filter paper

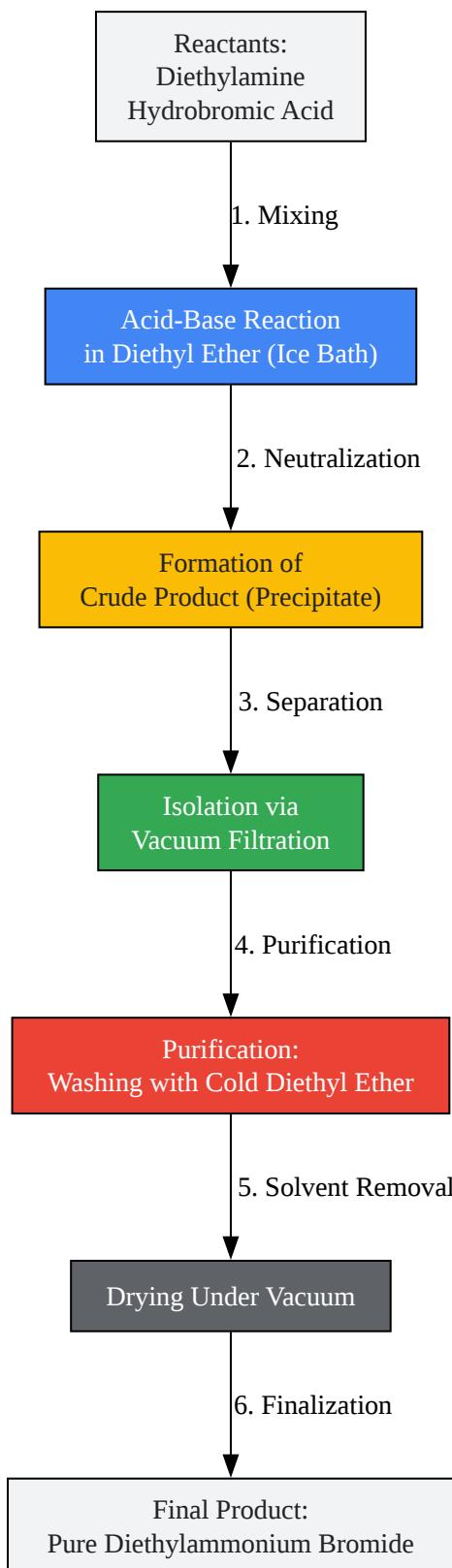
**Procedure:**

- Reaction Setup: A solution of diethylamine in anhydrous diethyl ether is prepared in a round-bottom flask and cooled in an ice bath with continuous stirring.
- Acid Addition: Hydrobromic acid is added dropwise to the cooled diethylamine solution via a dropping funnel. The reaction is exothermic, and the rate of addition should be controlled to maintain a low temperature.
- Precipitation: As the hydrobromic acid is added, a white precipitate of **diethylammonium bromide** will form.
- Reaction Completion: The addition is continued until the reaction mixture is neutral or slightly acidic, which can be checked with pH paper.
- Isolation of Product: The precipitate is collected by vacuum filtration using a Büchner funnel.
- Purification: The collected solid is washed with cold anhydrous diethyl ether to remove any unreacted starting materials.

- Drying: The purified **diethylammonium bromide** is dried under vacuum to yield a white crystalline solid.

## Logical Workflow for Synthesis

The synthesis of **diethylammonium bromide** follows a straightforward logical progression from reactants to the final purified product. This workflow ensures the efficient and safe production of the target compound.



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Caption: Workflow for the synthesis of **diethylammonium bromide**.

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## References

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